

Navigating the Safe Handling of 2-Hydroxy-5-nitropyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-5-nitropyridine

Cat. No.: B147068

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-Hydroxy-5-nitropyridine** (CAS No. 5418-51-9). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the use of this chemical intermediate. This document synthesizes critical data from safety data sheets and chemical literature to support professionals in research, development, and manufacturing.

Chemical and Physical Properties

2-Hydroxy-5-nitropyridine is an aromatic heterocyclic organic compound.^[1] It presents as a light yellow to beige or brown crystalline powder at room temperature.^{[1][2][3]} A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Reference
CAS Number	5418-51-9	[2][4][5][6][7]
Molecular Formula	C ₅ H ₄ N ₂ O ₃	[1][2][7]
Molecular Weight	140.10 g/mol	[2][7]
Appearance	Light yellow to beige/brown crystalline powder	[1][2][3]
Melting Point	188-191 °C	[2][7]
Solubility	Soluble in hot water and alkali liquors; Insoluble in most common organic solvents.	[1][2][6]
Odor	Odorless	[1][8]
Vapor Pressure	Negligible	[9]
Stability	Stable under normal temperatures and pressures.	[1][4][5]

Hazard Identification and Classification

2-Hydroxy-5-nitropyridine is classified as a hazardous substance according to the OSHA 29 CFR 1910.1200 standard.[4][5][9] The primary hazards are related to irritation of the skin, eyes, and respiratory system.[1][2]

GHS Classification Summary

Classification	Category	Reference
Skin Corrosion/Irritation	Category 2	[1][4][5]
Serious Eye Damage/Eye Irritation	Category 2	[1][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[4][5]

Hazard and Precautionary Statements

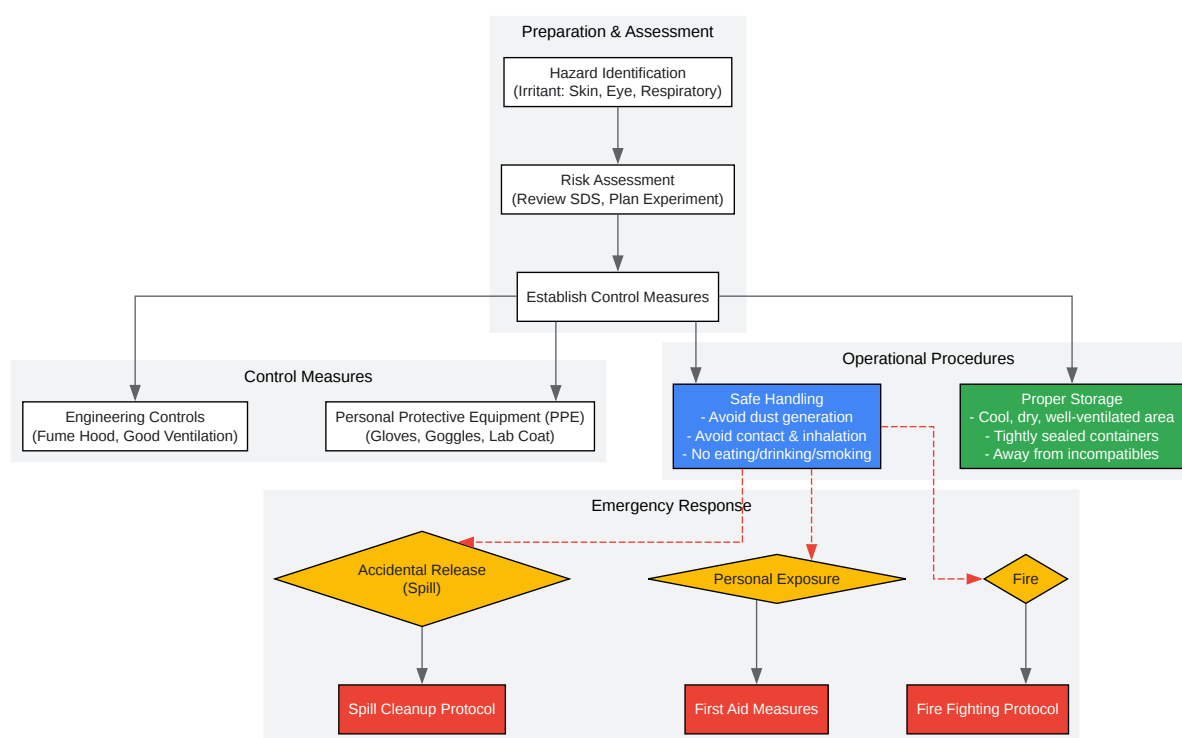
Type	Code	Statement	Reference
Signal Word	-	Warning	[4][5]
Hazard Statement	H315	Causes skin irritation.	[1][2]
Hazard Statement	H319	Causes serious eye irritation.	[1][2]
Hazard Statement	H335	May cause respiratory irritation.	[1][2]
Precautionary Statement	P261	Avoid breathing dust.	[10]
Precautionary Statement	P264	Wash skin thoroughly after handling.	[3][10]
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3][10]
Precautionary Statement	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[1][3][10]
Precautionary Statement	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][3][10]
Precautionary Statement	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1][10]

Precautionary Statement	P405	Store locked up.	[10]
Precautionary Statement	P501	Dispose of contents/container to an authorized hazardous waste collection point.	[10]

While no significant acute toxicological data has been identified in literature searches, nitroaromatic compounds are generally considered moderately toxic.[1][9] Accidental ingestion may be harmful, and the substance or its metabolites could potentially lead to methemoglobinemia, a condition that inhibits normal oxygen uptake by hemoglobin.[9]

Safe Handling and Storage Workflow

Proper handling and storage are paramount to ensuring safety. The following diagram illustrates the logical workflow for managing **2-Hydroxy-5-nitropyridine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Hydroxy-5-nitropyridine**.

Recommended Handling Practices

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood to prevent concentration in hollows and sumps.[4][9][10]
- Personal Contact: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2][4][9]
- Hygiene: Do not eat, drink, or smoke when using this product.[9][10] Wash hands and any exposed skin thoroughly with soap and water after handling.[4][9][10] Contaminated work clothes should be laundered separately before reuse.[9][10]
- Container Management: Keep containers securely sealed when not in use.[9][10] Protect containers from physical damage.[9]

Storage Requirements

- Store in original, tightly closed containers in a cool, dry, and well-ventilated place.[9][10][11]
- Store away from incompatible materials such as strong oxidizing agents, bases, and strong reducing agents.[4][5][9]
- The product should also be stored away from foodstuffs.[9][10]

Emergency Protocols and First Aid

Prompt and correct response to emergencies such as spills, exposure, or fire is critical.

First Aid Measures

The following table summarizes the recommended first aid procedures for exposure to **2-Hydroxy-5-nitropyridine**.

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell or if irritation persists.	[4] [5] [11]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation occurs or persists.	[4] [5] [11]
Eye Contact	Rinse cautiously and immediately with plenty of fresh, running water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4] [5] [9] [11]
Ingestion	Do NOT induce vomiting. Clean mouth with water and then provide liquid slowly. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[4] [5] [9] [11]

Accidental Release Measures (Spills)

The response to a spill depends on its scale. For any spill, ensure adequate ventilation and wear appropriate PPE.

Minor Spill Protocol:

- Control Ignition: Remove all sources of ignition.[\[9\]](#)
- Containment: Use dry clean-up procedures and avoid generating dust.[\[9\]](#)[\[10\]](#)
- Collection: Sweep up or vacuum the material and place it into a suitable, labeled container for disposal.[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Decontamination: After material pickup is complete, wash the spill area with soap and water.[\[12\]](#)

Major Spill Protocol:

- Evacuate: Alert personnel in the area and evacuate.[\[9\]](#)[\[10\]](#)
- Notify: Alert emergency responders and inform them of the location and nature of the hazard.[\[9\]](#)[\[10\]](#)
- Secure Area: Control personal contact by wearing appropriate protective clothing and prevent the spillage from entering drains or water courses.[\[9\]](#)[\[10\]](#)
- Cleanup: Cleanup should only be performed by trained personnel using established procedures.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) Recover product wherever possible.[\[9\]](#)[\[10\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, foam, carbon dioxide (CO₂), or water spray.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Hazards: The compound is a combustible solid but propagates flame with difficulty.[\[9\]](#) Combustion may produce poisonous fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides (NO_x).[\[4\]](#)[\[9\]](#) Avoid contamination with oxidizing agents as ignition may result.[\[9\]](#)
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[4\]](#)[\[5\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent exposure.

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	[4] [5] [9]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing (lab coat, overalls) to prevent skin exposure.	[4] [5] [9]
Respiratory Protection	If engineering controls do not maintain airborne concentrations to a low level, a NIOSH-approved N95 dust mask or higher-level respirator may be necessary.	[9]

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.[\[4\]](#)[\[5\]](#)
- Chemical Stability: The product is considered stable under recommended storage conditions.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Conditions to Avoid: Incompatible products and excess heat.[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[4\]](#)[\[9\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations. Do not empty into drains.[4] Waste generators must consult regulations to ensure complete and accurate classification.[4]

By adhering to the information and protocols outlined in this guide, researchers, scientists, and drug development professionals can handle **2-Hydroxy-5-nitropyridine** safely and effectively, minimizing risk and ensuring a secure working environment.

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- To cite this document: BenchChem. [Navigating the Safe Handling of 2-Hydroxy-5-nitropyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147068#2-hydroxy-5-nitropyridine-safety-and-handling-precautions]

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